

Application Notes and Protocols: Measuring Uroguanylin's Effect on Colon Cancer Cell Proliferation

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Compound of Interest

Compound Name: Uroguanylin

Cat. No.: B126073

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Introduction

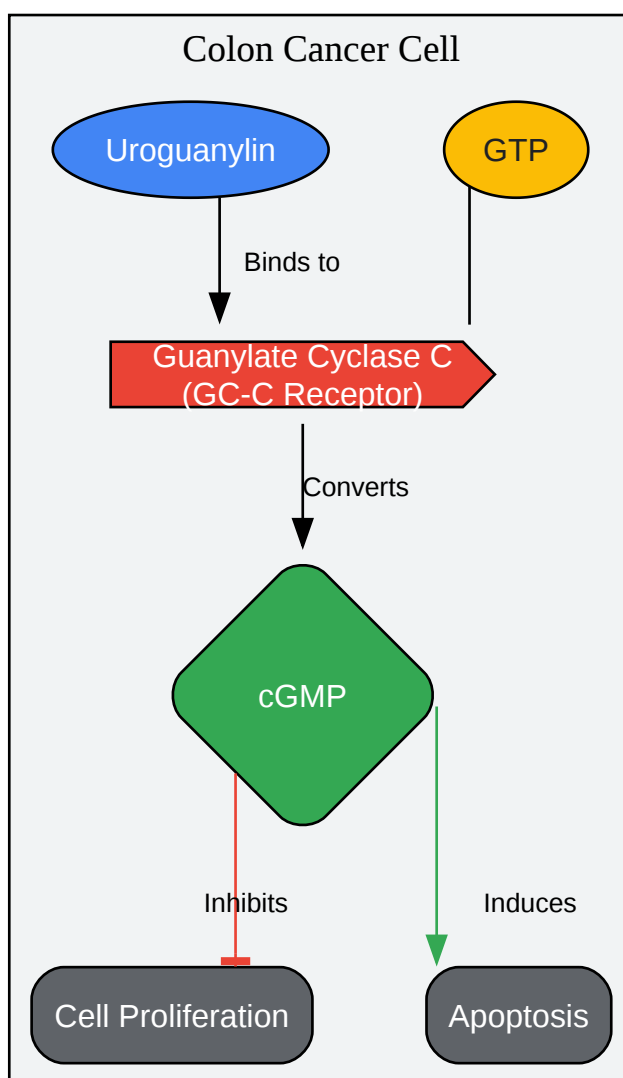
Uroguanylin is an endogenous peptide hormone that plays a crucial role in regulating intestinal fluid and electrolyte balance.[1] Recent research has illuminated its function as a tumor suppressor in the context of colorectal cancer.[2][3] **Uroguanylin** and its sister peptide, guanylin, are endogenous ligands for the guanylate cyclase C (GC-C) receptor, which is expressed on the apical surface of intestinal epithelial cells.[2][3][4] The expression of both **uroguanylin** and guanylin is significantly diminished or lost in colorectal polyps and adenocarcinomas.[2][5][6] However, the GC-C receptor often remains expressed in tumor cells, presenting a therapeutic opportunity for hormone replacement strategies.[2][3]

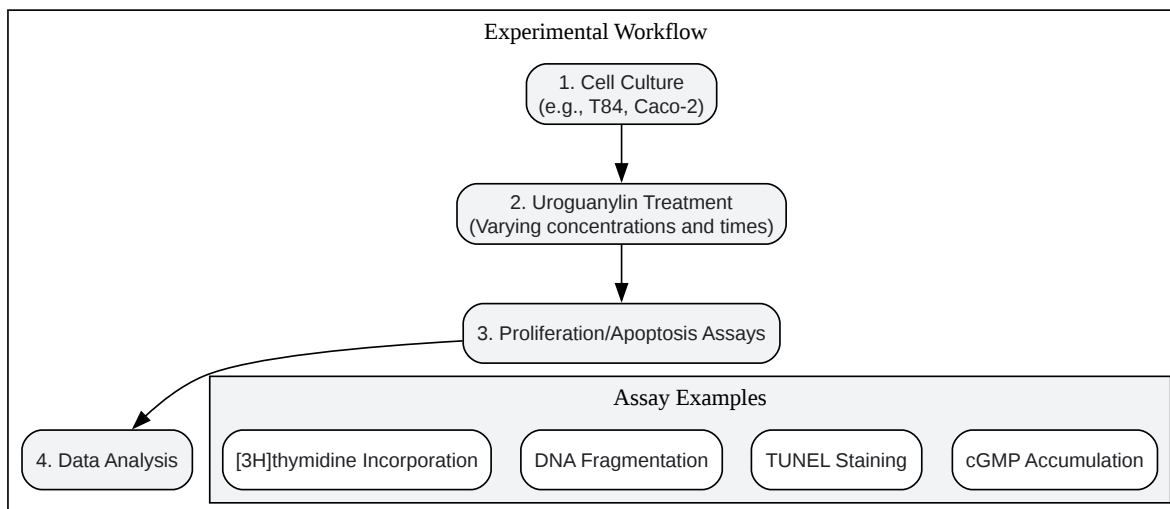
Activation of GC-C by **uroguanylin** triggers the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP), a key intracellular second messenger.[2][3][7] This signaling cascade has been demonstrated to inhibit the proliferation of human colon carcinoma cell lines, such as T84 and Caco-2, and to induce apoptosis.[2][3][5][6][8] In vivo studies using the ApcMin/+ mouse model of human colorectal cancer have shown that oral administration of **uroguanylin** significantly reduces the number of intestinal polyps.[2][5][6] These findings underscore the potential of the **uroguanylin**/GC-C signaling pathway as a target for the prevention and treatment of colon cancer.[1][3][5]

These application notes provide detailed protocols for assessing the anti-proliferative effects of **uroguanylin** on colon cancer cells in vitro.

Uroguanylin Signaling Pathway in Colon Cancer Cells

The binding of **uroguanylin** to its receptor, Guanylate Cyclase C (GC-C), on the surface of colon cancer cells initiates a signaling cascade that leads to the inhibition of cell proliferation and induction of apoptosis. This pathway is a key regulatory mechanism for maintaining intestinal epithelial homeostasis.





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